

Application Notes and Protocols for (2S,3R)-LP99 in Cell Culture

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Compound of Interest

Compound Name: (2S,3R)-LP99

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Introduction

(2S,3R)-LP99 is a potent and selective chemical probe for the bromodomains of BRD7 and BRD9, components of the human SWI/SNF chromatin-remodeling complexes.^{[1][2]} As a first-in-class inhibitor, LP99 serves as a valuable tool for elucidating the biological functions of these bromodomains in cellular processes, including gene regulation and inflammation.^[1] These application notes provide detailed protocols for the use of **(2S,3R)-LP99** in cell-based assays to investigate its anti-inflammatory effects and cytotoxic profile.

Mechanism of Action

(2S,3R)-LP99 selectively binds to the acetyl-lysine binding pockets of BRD7 and BRD9 bromodomains. This competitive inhibition prevents the recruitment of the SWI/SNF complex to acetylated histones, thereby modulating the transcription of target genes.^[1] Notably, BRD7 has been shown to play an anti-inflammatory role by inhibiting the activation of the NF-κB signaling pathway.^{[3][4][5][6]} By inhibiting BRD7/9, LP99 can disrupt the binding of these proteins to chromatin, leading to a downstream reduction in the secretion of pro-inflammatory cytokines,

such as Interleukin-6 (IL-6), in response to inflammatory stimuli like lipopolysaccharide (LPS).
[1]

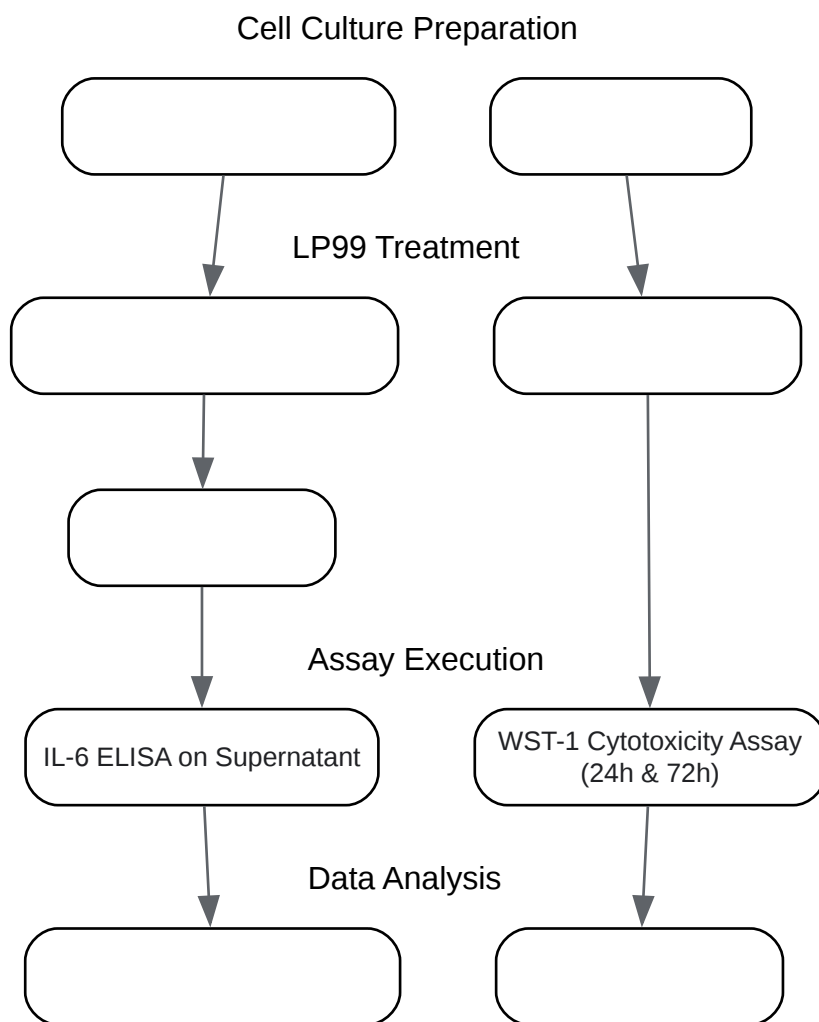
Data Presentation

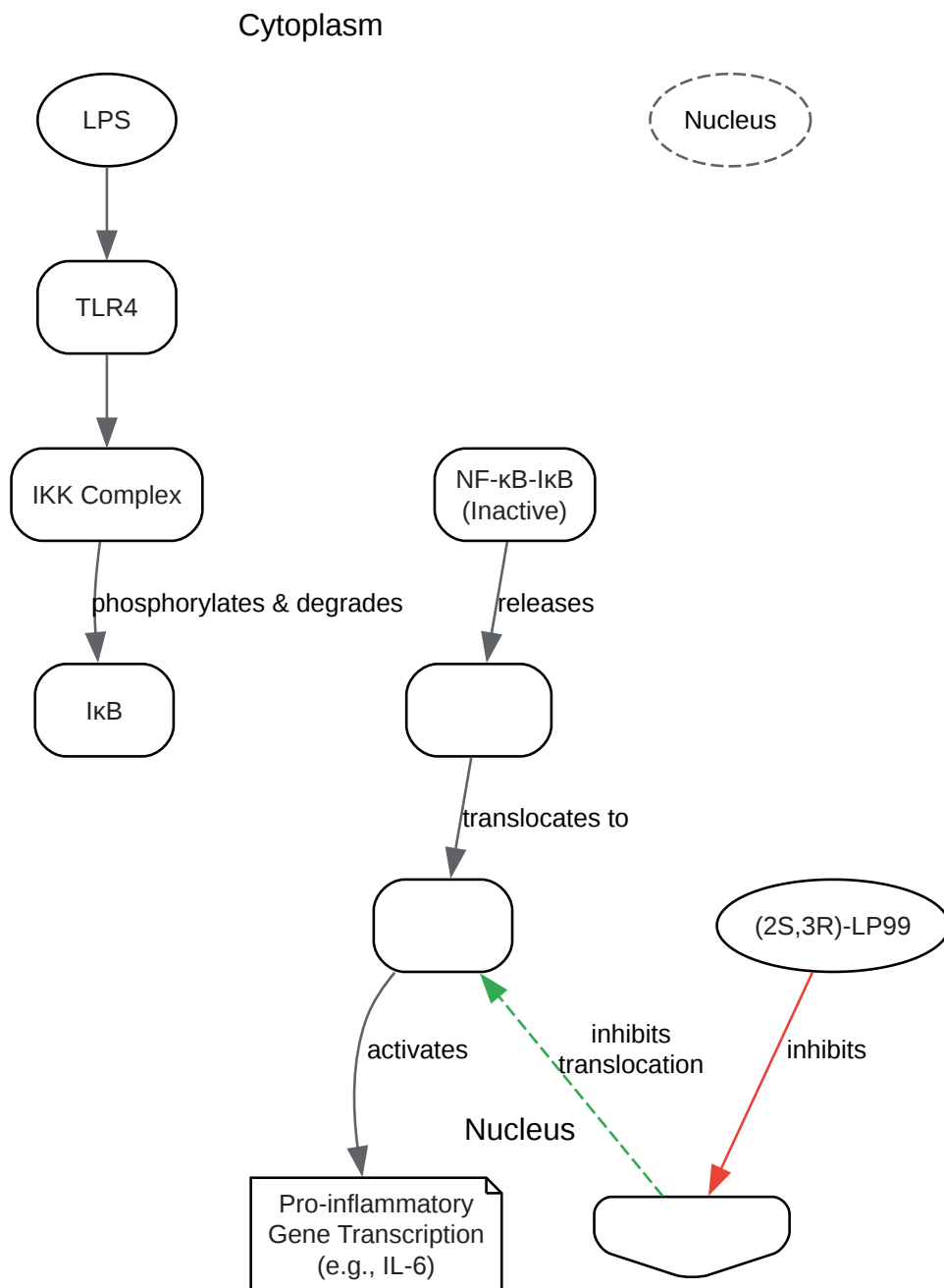
The following table summarizes the quantitative data for **(2S,3R)-LP99** in key cell-based assays.

Parameter	Cell Line	Assay	Value	Reference
Binding Affinity (Kd)	-	Isothermal Titration Calorimetry (ITC)	99 nM (for BRD9)	[5]
-	~990 nM (estimated 10-fold lower for BRD7)	[7]		
Cellular Potency	HEK293	NanoBRET Assay	Low micromolar IC50	[1]
Cytotoxicity	U2OS	WST-1 Assay (24h & 72h)	Non-toxic at < 33 µM	[5][7]
Anti-inflammatory Activity	THP-1 (LPS-stimulated)	IL-6 ELISA	Dose-dependent inhibition	[1]

Mandatory Visualizations

Experimental Workflow for Assessing LP99 Activity



BRD7/9-Mediated Inhibition of NF- κ B Signaling[Click to download full resolution via product page](#)

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